

L-Histidine, Methyl Ester: A Technical Guide to Safe Handling and Precautions

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Compound of Interest

Compound Name: *L-Histidine, methyl ester*

Cat. No.: B073626

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **L-Histidine, methyl ester**, a crucial reagent in biochemical research and pharmaceutical development. Adherence to these guidelines is essential to ensure personnel safety and maintain experimental integrity. This document summarizes key safety data, outlines detailed handling protocols, and provides clear visual workflows for emergency procedures.

Hazard Identification and Classification

L-Histidine, methyl ester dihydrochloride is classified as a hazardous substance. It is crucial to understand its potential hazards before handling. The primary routes of exposure are inhalation, skin contact, and eye contact.

Signal Word: Warning

Hazard Statements:

- Causes skin irritation.[1][2][3]
- Causes serious eye irritation.[1][2][3]
- May cause respiratory irritation.[1][2][3]

Precautionary Statements:

- Avoid breathing dust.[1][2][3]
- Wash hands and any exposed skin thoroughly after handling.[1][2][3]
- Wear protective gloves, protective clothing, eye protection, and face protection.[1][2][3]
- Use only outdoors or in a well-ventilated area.[1][2][3]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **L-Histidine, methyl ester** dihydrochloride is presented in Table 1.

Property	Value	Reference
Molecular Formula	C ₇ H ₁₁ N ₃ O ₂ · 2HCl	[3]
Molecular Weight	242.11 g/mol	[4]
Appearance	White to off-white crystalline powder	[4]
Odor	Odorless	[3]
Melting Point	Approximately 207 °C (decomposes)	[4]
Solubility	Soluble in water.	[2]
Hygroscopicity	Hygroscopic	[5]

Toxicological Data

The toxicological properties of **L-Histidine, methyl ester** dihydrochloride have not been fully investigated.[1][4] No specific LD₅₀ (oral, dermal) or LC₅₀ (inhalation) values are available for this compound. However, data for the parent compound, L-Histidine, can provide some context.

Substance	Test	Species	Value	Reference
L-Histidine	LD50 Oral	Rat	> 15,000 mg/kg	[6]
L-Histidine	LD50 Oral	Mouse	> 15 g/kg	[7]

Based on the available data for L-Histidine, the acute oral toxicity is low. However, due to the irritant nature of the methyl ester derivative, caution is strongly advised.

Handling and Storage

Engineering Controls

- Work in a well-ventilated area. The use of a chemical fume hood is strongly recommended, especially when handling larger quantities or when dust generation is likely.[4]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[1]

Personal Protective Equipment (PPE)

Protection Type	Specification
Eye/Face Protection	Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1][4]
Skin Protection	Wear appropriate protective gloves (e.g., nitrile rubber) and a lab coat.[4]
Respiratory Protection	If dust is generated and engineering controls are not sufficient, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[4]

General Handling Precautions

- Avoid contact with skin, eyes, and clothing.[4]
- Avoid breathing dust.[1]

- Minimize dust generation and accumulation.[[4](#)]
- Wash hands thoroughly after handling.[[1](#)]
- Do not eat, drink, or smoke in the laboratory.

Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[[1](#)][[2](#)]
- Due to its hygroscopic nature, special care should be taken to protect it from moisture.[[5](#)]
- Incompatible materials: Strong oxidizing agents.[[1](#)]

Experimental Protocol: Weighing and Dissolving a Hygroscopic and Irritant Powder

This protocol outlines a best-practice procedure for safely weighing and dissolving **L-Histidine, methyl ester** dihydrochloride, taking into account its hygroscopic and irritant properties.

Materials:

- **L-Histidine, methyl ester** dihydrochloride
- Appropriate solvent (e.g., deionized water)
- Analytical balance
- Weighing paper or a small beaker
- Spatula
- Volumetric flask
- Funnel
- Wash bottle with solvent
- Personal Protective Equipment (as specified in section 4.2)

Procedure:**• Preparation:**

- Ensure the analytical balance is clean, level, and calibrated.
- Work within a chemical fume hood to minimize inhalation exposure.
- Don all required personal protective equipment.

• Weighing:

- Place a clean, dry weighing paper or a small beaker on the balance pan and tare the balance.
- Quickly and carefully transfer the desired amount of **L-Histidine, methyl ester** dihydrochloride onto the weighing paper/beaker using a clean spatula. Minimize the time the container is open to reduce moisture absorption.
- Record the mass of the powder.

• Dissolving:

- Place a funnel in the neck of the volumetric flask.
- Carefully transfer the weighed powder into the funnel.
- Use a wash bottle containing the solvent to rinse any remaining powder from the weighing paper/beaker and the funnel into the volumetric flask.
- Add solvent to the volumetric flask until it is approximately half full.
- Swirl the flask gently to dissolve the powder.
- Once dissolved, add solvent to the calibration mark on the volumetric flask.
- Stopper the flask and invert it several times to ensure a homogeneous solution.

• Cleanup:

- Clean the spatula and any other used equipment.
- Dispose of the weighing paper and any contaminated materials in the appropriate waste container.
- Wipe down the work area in the fume hood.
- Remove and properly store or dispose of PPE.
- Wash hands thoroughly.

Emergency Procedures

First Aid Measures

Exposure Route	First Aid Procedure	Reference
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention immediately.	[4]
Skin Contact	Get medical aid. Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.	[4]
Inhalation	Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.	[4]
Ingestion	If victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid immediately.	[4]

Fire-Fighting Measures

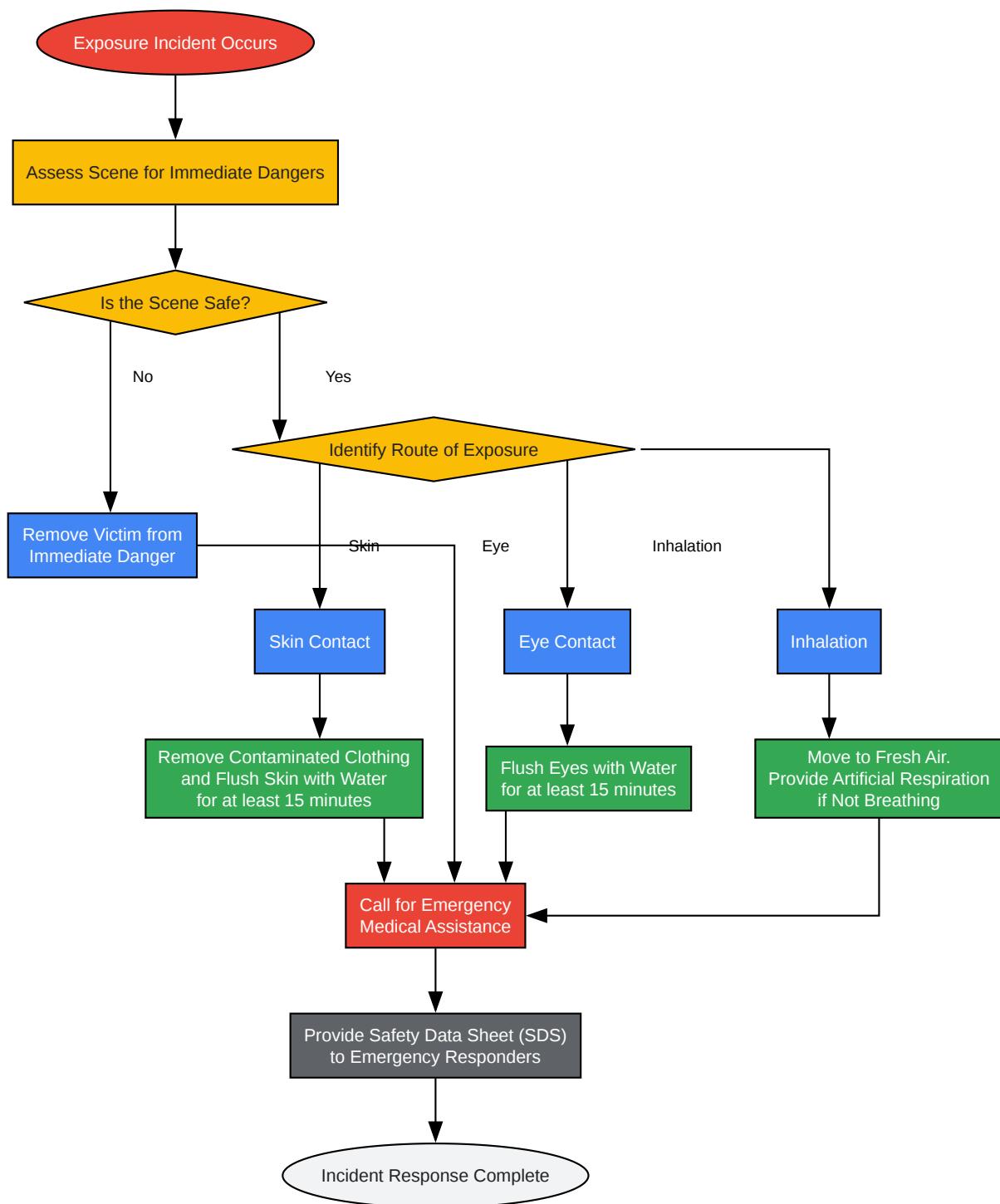
- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO2), dry chemical, or chemical foam.[3]
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors, including carbon oxides and nitrogen oxides.
- Protective Equipment: As in any fire, wear a self-contained breathing apparatus in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[4]

Accidental Release Measures

- Personal Precautions: Use proper personal protective equipment as indicated in Section 4.2. Ensure adequate ventilation. Avoid generating dusty conditions.[4]
- Methods for Containment and Cleaning Up: Sweep up the spilled material and place it into a suitable container for disposal.[4]

Workflow for Handling an Exposure Incident

The following diagram illustrates the logical workflow for responding to a personal exposure incident involving **L-Histidine, methyl ester**.



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Caption: Workflow for responding to an exposure incident.

Disposal Considerations

Waste must be disposed of in accordance with federal, state, and local environmental control regulations. Contact a licensed professional waste disposal service to dispose of this material.

Disclaimer: This document is intended as a guide and should not be considered a substitute for a comprehensive risk assessment, which should be conducted by qualified personnel before handling this chemical. The information provided is based on currently available data and is believed to be accurate, but no warranty, expressed or implied, is made.

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